

# An In-depth Technical Guide on the Physical Properties of 2-Aminobenzhydrazide

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## Compound of Interest

Compound Name: 2-Aminobenzhydrazide

Cat. No.: B158828

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This technical guide provides a comprehensive overview of the melting point and physical state of **2-Aminobenzhydrazide**, tailored for researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes visualizations to illustrate key concepts and workflows.

## Physical and Chemical Properties of 2-Aminobenzhydrazide

**2-Aminobenzhydrazide** is a chemical compound with the molecular formula  $C_7H_9N_3O$ . At room temperature, it exists as a solid. Its appearance is generally described as an off-white or light brown crystalline powder.<sup>[1][2][3]</sup>

## Data Presentation: Quantitative Properties

The following table summarizes the key quantitative physical properties of **2-Aminobenzhydrazide**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> N <sub>3</sub> O	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	151.17 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	121-125 °C	<a href="#">[2]</a> <a href="#">[3]</a>
123 °C	<a href="#">[4]</a>	
122-124 °C	<a href="#">[5]</a>	
Physical State	Solid	
Appearance	Off-white crystalline powder	<a href="#">[1]</a>
Light brown fine crystalline powder	<a href="#">[2]</a> <a href="#">[3]</a>	

## Experimental Protocols

### Determination of Physical State

The physical state of a substance at a given temperature and pressure is determined by the balance between the kinetic energy of its particles and the intermolecular forces between them. For a compound like **2-Aminobenzhydrazide**, its solid state at room temperature is readily observable.

Methodology:

- **Visual Inspection:** A small sample of the substance is observed at standard ambient temperature and pressure (SATP), defined as 298.15 K (25 °C) and 1 bar (100 kPa). The observation of a defined shape and volume confirms the solid state.
- **Purity Assessment:** The purity of the sample is crucial as impurities can affect its physical properties. Techniques such as chromatography or spectroscopy can be employed to ascertain purity.

### Determination of Melting Point

The melting point is a critical physical property used for the identification and purity assessment of a crystalline solid. A pure crystalline substance typically exhibits a sharp melting point, while impurities will lower and broaden the melting range.<sup>[4]</sup> The capillary method is a standard and widely used technique for melting point determination.<sup>[5]</sup>

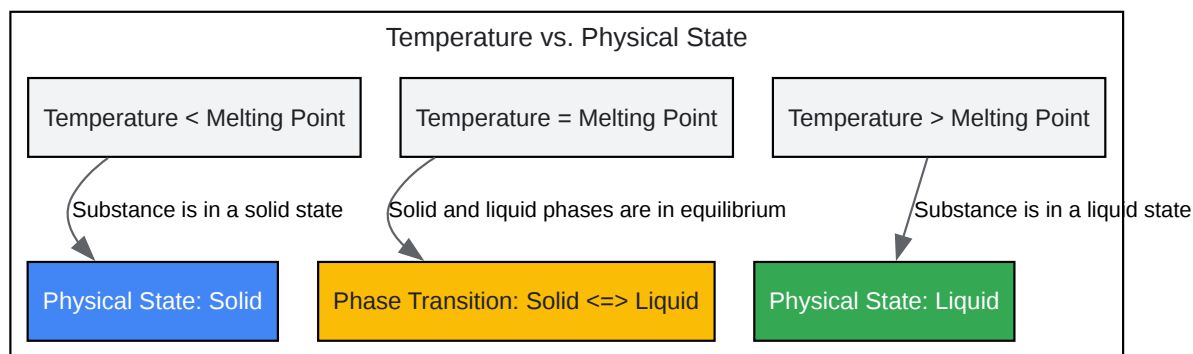
#### Methodology: Capillary Method

- Sample Preparation:
  - Ensure the **2-Aminobenzhydrazide** sample is completely dry and in the form of a fine, homogeneous powder.<sup>[4]</sup> If necessary, the sample can be crushed using a mortar and pestle.
  - A small amount of the powdered sample is packed into a thin-walled capillary tube, which is sealed at one end. The sample height in the tube should be approximately 1-2 mm.<sup>[1]</sup>
- Apparatus Setup:
  - The packed capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube.
  - The apparatus is equipped with a calibrated thermometer or a digital temperature sensor to accurately measure the temperature.
- Measurement:
  - The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting point.
  - For an accurate measurement, a second determination is performed with a slow heating rate, typically 1-2 °C per minute, starting from a temperature about 15-20 °C below the approximate melting point.<sup>[2]</sup>
  - The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has completely melted into a clear liquid.<sup>[5]</sup>

## Visualizations

### Logical Relationship: Physical State and Melting Point

The following diagram illustrates the relationship between the physical state of a substance and its melting point.

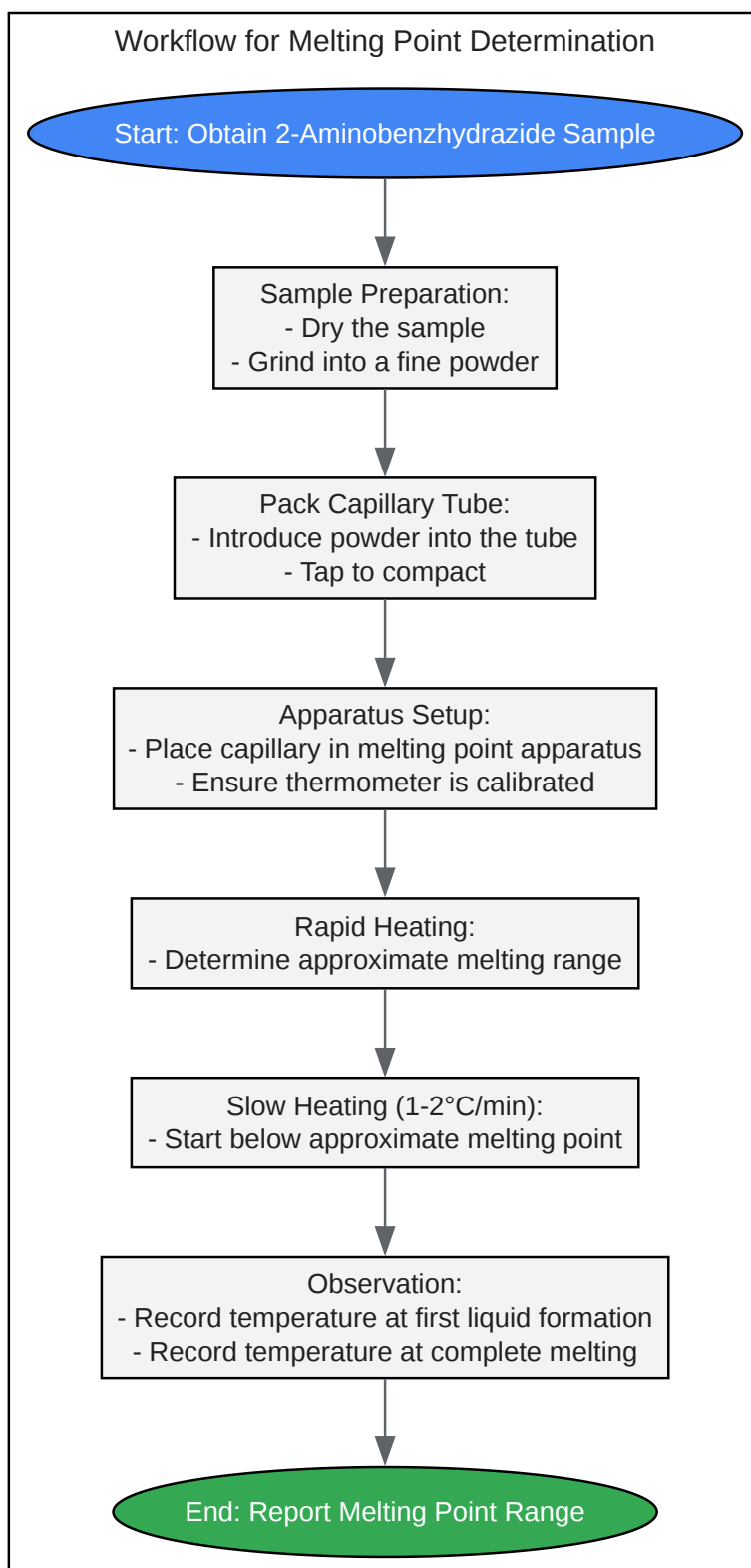


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Caption: Relationship between temperature, melting point, and physical state.

### Experimental Workflow: Melting Point Determination

This diagram outlines the steps involved in determining the melting point of a solid compound using the capillary method.

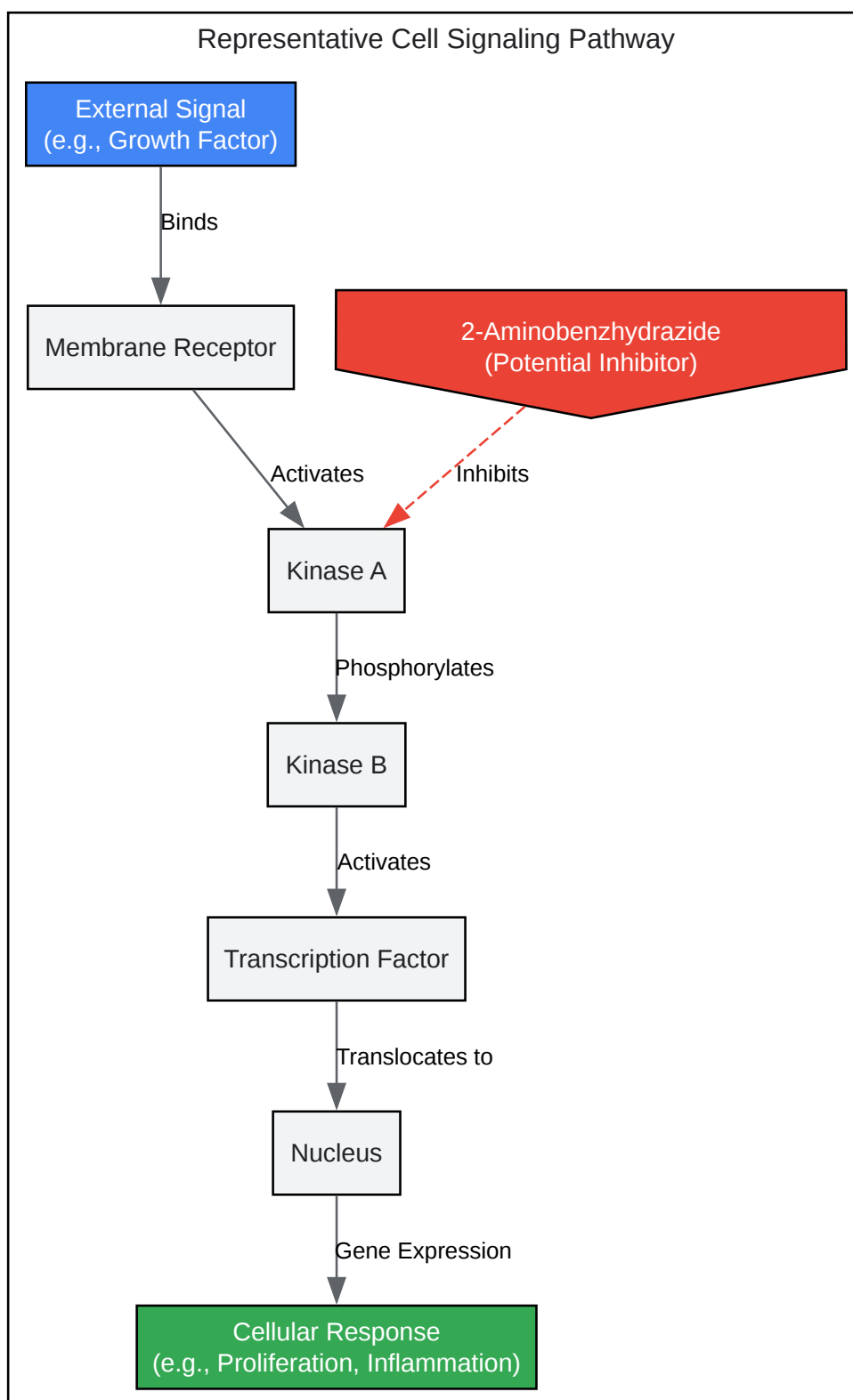


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Caption: Workflow for capillary melting point determination.

## Representative Signaling Pathway: Potential Biological Relevance

While the specific signaling pathways modulated by **2-Aminobenzhydrazide** are not extensively documented, related benzamide and hydrazide derivatives have been investigated for their biological activities, including the inhibition of pathways like the Hedgehog signaling pathway or NOD1-induced NF- $\kappa$ B activation. The following diagram provides a simplified, representative model of a signaling cascade that such a molecule could potentially inhibit.



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